

# Oleandrin vs. Other Cardiac Glycosides: Antiviral Profile at a Glance

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## Compound Focus: Oleandrin

CAS No.: 465-16-7

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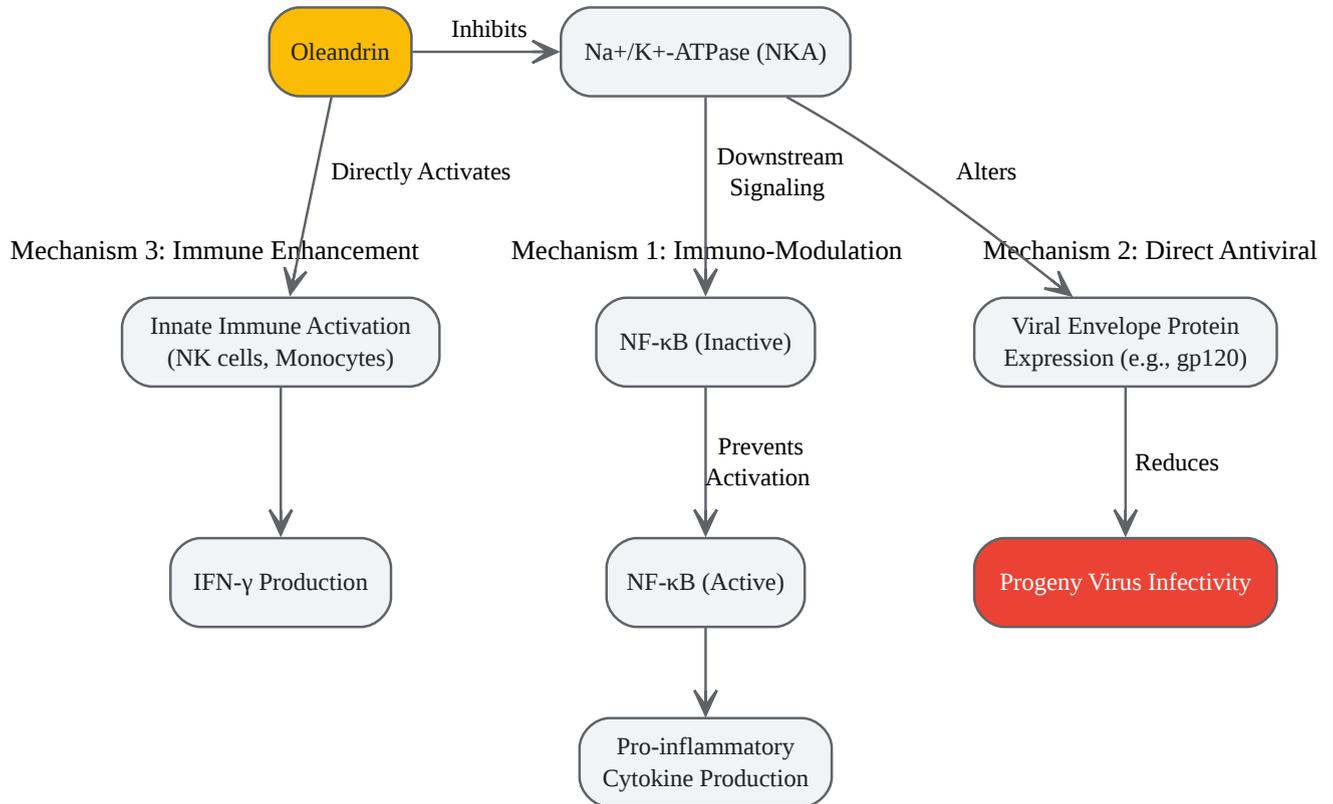
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The table below summarizes the key antiviral characteristics and experimental findings for **oleandrin** and other well-studied cardiac glycosides.

Compound	Reported Antiviral Spectrum (Enveloped Viruses)	Post-Entry / Therapeutic Antiviral Efficacy	Key Proposed Antiviral Mechanisms
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| **Oleandrin** | **Broad-spectrum:** SARS-CoV-2, HIV-1, HTLV-1, HSV-1/2, CMV, Influenza, Ebola, Marburg, Chikungunya [1] [2] [3] | **Yes.** Treatment post-infection reduces viral titers and progeny infectivity [1] [2]. | 1. Inhibits NF- $\kappa$ B signaling [3]. 2. Reduces viral envelope protein levels (e.g., gp120 in HIV-1) [1]. 3. Enhances innate immune activation (NK cells, IFN- $\gamma$ ) [3]. | | **Digoxin & Ouabain** | **Narrower spectrum:** SARS-CoV-2, CMV, HSV, CHIKV, RSV [4] [5] | **Mixed.** Ouabain showed post-entry inhibition of SARS-CoV-2; Digoxin was less effective [5]. | 1. Suppresses HIV-1 replication via altered RNA processing [1]. 2. Inhibits RIG-I ATPase, reducing IFN- $\beta$  production [4]. |

A central mechanism of action for cardiac glycosides is the inhibition of the Na<sup>+</sup>/K<sup>+</sup>-ATPase pump, which can influence various downstream signaling pathways. **Oleandrin** has been demonstrated to modulate key pathways involved in viral replication and the immune response, as illustrated below.



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## Experimental Data and Methodologies

The quantitative data supporting **oleandrin**'s efficacy, particularly against SARS-CoV-2, comes from well-established *in vitro* models.

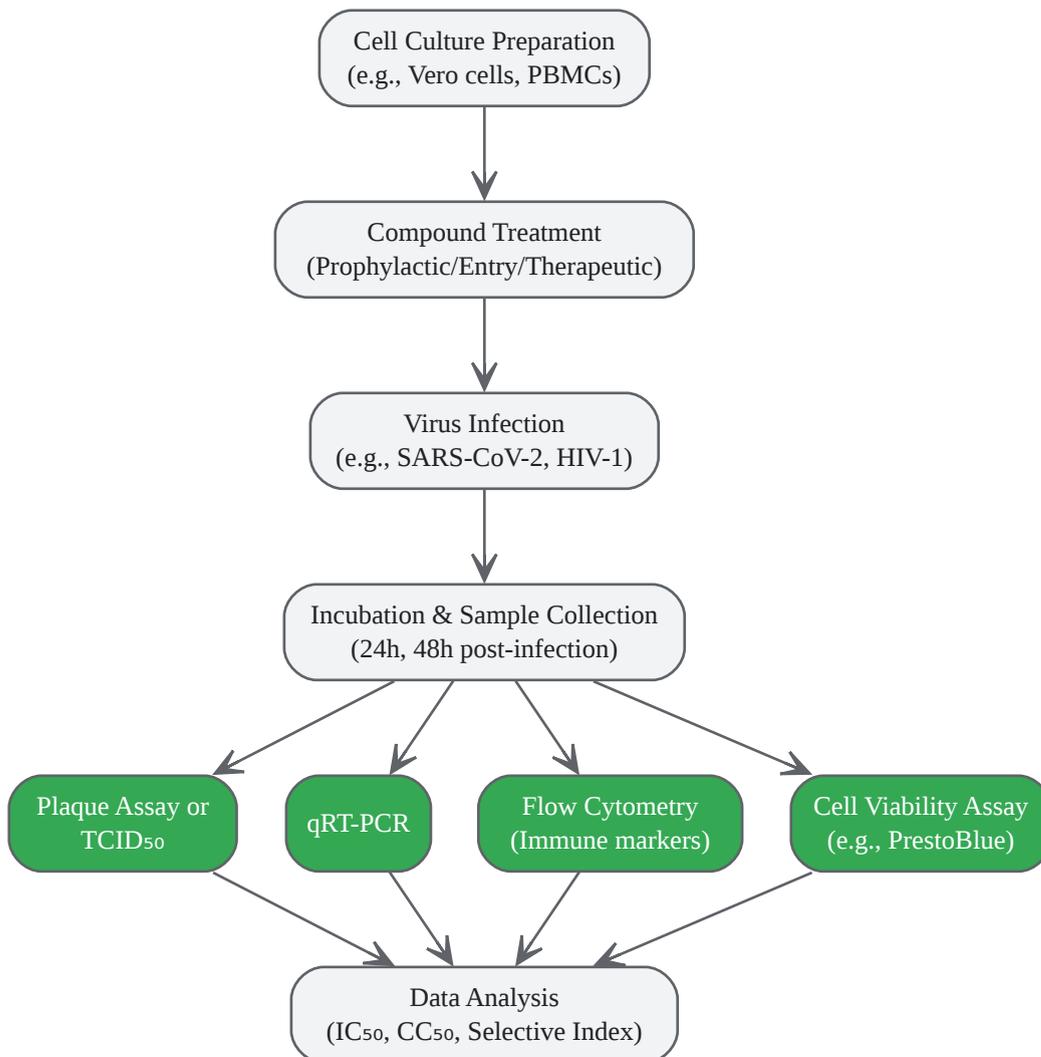
### Key Findings on Oleandrin against SARS-CoV-2

- **Prophylactic Treatment:** In Vero cells, administration of **oleandrin** at 0.05 µg/ml before infection resulted in an **800-fold reduction** in infectious virus production. A concentration of 0.1 µg/ml led to a **>3000-fold reduction** [2].
- **Therapeutic Treatment:** When administered up to 24 hours post-infection, **oleandrin** (0.05-0.1 µg/ml) reduced viral titers by **78 to over 100-fold** at 48 hours post-infection [2].

- **EC<sub>50</sub>**: The half-maximal effective concentration was determined to be **7.07 ng/ml** at 48 hours post-infection, indicating high potency [2].

## Standard Experimental Workflow

The methodology for evaluating antiviral activity typically follows a sequence of steps to determine the compound's effectiveness and mechanism, as visualized below.



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## Research Considerations and Conclusion

For researchers considering this field, several critical factors should be noted:

- **Therapeutic Index:** **Oleandrin** has a **narrow therapeutic window**, with a toxic blood concentration estimated to be as low as **1-2 ng/ml** and a fatal concentration around **20 ng/ml** [6]. This is a primary challenge for clinical translation.
- **Immune Modulation:** Beyond direct antiviral effects, **Oleandrin** and the extract PBI-05204 directly activate innate immune cells (NK cells, monocytes) and enhance the production of IFN- $\gamma$ , especially under viral mimetic challenge. This suggests a role in modulating the host response to infection [3].
- **Comparative Efficacy:** While digoxin and ouabain are effective against SARS-CoV-2 *in vitro* (IC<sub>50</sub> of 0.043  $\mu$ M and 0.024  $\mu$ M, respectively [5]), **oleandrin's** distinct ability to reduce progeny virus infectivity by altering envelope proteins represents a significant functional difference [1].

In summary, while all cardiac glycosides share a common molecular target, **oleandrin's broader antiviral spectrum, unique mechanism against viral progeny, and dual role as a direct antiviral and immune modulator** make it a particularly interesting candidate for further investigation.

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